

proper storage and handling procedures for diphenylphosphine

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Compound of Interest

Compound Name: Diphenylphosphine

Cat. No.: B032561

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An In-depth Technical Guide to the Proper Storage and Handling of **Diphenylphosphine**

For Researchers, Scientists, and Drug Development Professionals

Diphenylphosphine ((C₆H₅)₂PH) is a highly reactive organophosphorus compound that serves as a critical precursor in the synthesis of various ligands, catalysts, and reagents essential for pharmaceutical research and development.^{[1][2]} Its utility, however, is matched by its hazardous nature, necessitating stringent storage and handling protocols to ensure laboratory safety. This guide provides a comprehensive overview of the proper procedures for managing **diphenylphosphine**, including its chemical and physical properties, detailed handling and storage protocols, emergency procedures, and waste disposal guidelines.

Chemical and Physical Properties

A thorough understanding of **diphenylphosphine**'s properties is fundamental to its safe handling. This foul-smelling, colorless liquid is highly susceptible to oxidation in the air.^[1] Key quantitative data are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₁ P	[1][3]
Molar Mass	186.19 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1][4]
Density	1.07 g/mL at 25 °C	[1][2][3]
Boiling Point	280 °C (536 °F; 553 K)	[1][2][3]
Melting Point	-14.5 °C	[3][5]
Flash Point	110 °C (230 °F) - closed cup	
Vapor Pressure	2 mmHg at 110 °C	[6]
Solubility	Insoluble in water. Miscible with ethanol, ether, benzene, and concentrated hydrochloric acid.	[1][2][3]
pKa (conjugate acid)	0.03	[1][2][3]

Hazard Identification and Safety Precautions

Diphenylphosphine is classified as a pyrophoric liquid that can catch fire spontaneously if exposed to air.[7] It is also a skin and eye irritant and may cause respiratory irritation.[7][8]

GHS Hazard Statements:

- H250: Catches fire spontaneously if exposed to air.[1][7]
- H315: Causes skin irritation.[1][7]
- H319: Causes serious eye irritation.[1][7]
- H335: May cause respiratory irritation.[1][7]

Due to these hazards, it is imperative to handle **diphenylphosphine** in a controlled environment, utilizing appropriate personal protective equipment (PPE) and engineering

controls.

Detailed Experimental Protocols for Handling and Storage

Adherence to strict protocols is crucial when working with **diphenylphosphine**. The following sections outline the recommended procedures for its handling and storage.

Engineering Controls

- **Ventilation:** All manipulations of **diphenylphosphine** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^[7]^[8] Local exhaust ventilation should be used to minimize exposure.^[7]
- **Inert Atmosphere:** Due to its pyrophoric nature, **diphenylphosphine** should be handled and stored under an inert atmosphere, such as nitrogen or argon, to prevent contact with air.^[8]^[9]
- **Safety Equipment:** An emergency eyewash station and safety shower must be readily accessible in the immediate vicinity of any potential exposure.^[7]^[8] Use spark-proof tools and explosion-proof electrical equipment.^[9]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **diphenylphosphine**:^[7]

- **Hand Protection:** Wear neoprene or nitrile rubber gloves.^[7] Always inspect gloves for integrity before use and employ proper glove removal techniques to avoid skin contact.^[10]
- **Eye and Face Protection:** Chemical safety goggles are required at a minimum. For operations with a higher risk of splashing, a full-face shield in conjunction with chemical goggles is recommended.^[7]
- **Skin and Body Protection:** A lab coat or other suitable protective clothing must be worn to prevent skin exposure.^[7]^[8]
- **Respiratory Protection:** If there is a risk of inhalation, a NIOSH/MSHA-approved respirator with appropriate cartridges for organic vapors should be used.^[6]^[9]

Storage Protocol

Proper storage is critical to maintaining the stability and safety of **diphenylphosphine**.

- Container: Store in a tightly sealed, original container.[7][8] Opened containers must be carefully resealed and kept upright.[9]
- Atmosphere: The container must be stored under an inert atmosphere (nitrogen or argon).[7][8]
- Location: Store in a cool, dry, well-ventilated, and locked area away from heat, open flames, sparks, and direct sunlight.[6][7][9] The storage area should be a designated flammables area.[6]
- Incompatible Materials: Segregate **diphenylphosphine** from incompatible materials, which include:
 - Alkalis[7]
 - Strong oxidizing agents[4][8]
 - Halogens (e.g., bromine, chlorine)[7]
 - Metal salts[7]
 - Precious metals[7]
 - Combustible materials[7]

Handling Protocol

- Preparation: Before handling, ensure all necessary engineering controls are functioning correctly and all required PPE is donned. Prepare an inert atmosphere work area (e.g., a glovebox or a Schlenk line).
- Dispensing: Transfer **diphenylphosphine** from its storage container to the reaction vessel under a continuous stream of inert gas. Use cannulas or syringes that have been purged with inert gas.

- Reaction Setup: All glassware and equipment should be thoroughly dried and purged with an inert gas before introducing **diphenylphosphine**.
- Post-Handling: After use, tightly seal the container under an inert atmosphere. Clean any contaminated surfaces with soap and water.^[9] Wash hands and any exposed skin thoroughly with mild soap and water after handling is complete.^[7]

Emergency Procedures

In the event of an emergency, follow these procedures while prioritizing personal safety.

First-Aid Measures

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Seek medical advice if feeling unwell.^[7]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.^{[7][8]} Get medical attention.^[7]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.^[7] Seek immediate medical attention.^[7]
- Ingestion: Do NOT induce vomiting.^[8] If the person is conscious, rinse their mouth with water.^[10] Never give anything by mouth to an unconscious person.^[7] Seek immediate medical attention.^[7]

Fire Fighting Measures

Diphenylphosphine is pyrophoric and may ignite spontaneously in air.^[7]

- Suitable Extinguishing Media: Use dry chemical powder, sand, or dolomite.^[7]
- Unsuitable Extinguishing Media: Do not use straight streams of water.^[7]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[6] Exercise caution, as irritating fumes and organic acid vapors may be generated.^[7]

Accidental Release Measures

- Containment: Eliminate all ignition sources.[7] Contain any spills with dikes or absorbents like earth, sand, or vermiculite to prevent migration into sewers or streams.[7][8] Do not use combustible materials like sawdust.[8]
- Cleanup: Wearing appropriate PPE, clean up spills as soon as possible using an absorbent material and collect it in a suitable, closed container for disposal.[7]

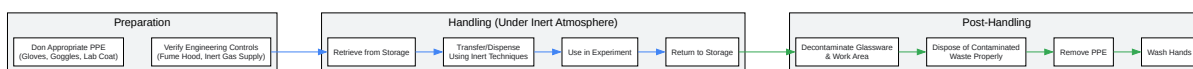
Waste Disposal

Diphenylphosphine and any materials contaminated with it are considered hazardous waste.[9]

- Classification: It is classified as an RCRA hazardous waste for being ignitable and reactive.[7]
- Procedure: Dispose of waste in a licensed waste disposal facility in accordance with all local, state, and federal regulations.[7] Do not dispose of waste into sewers.[7] Incineration by a licensed facility is a recommended disposal method.[7]

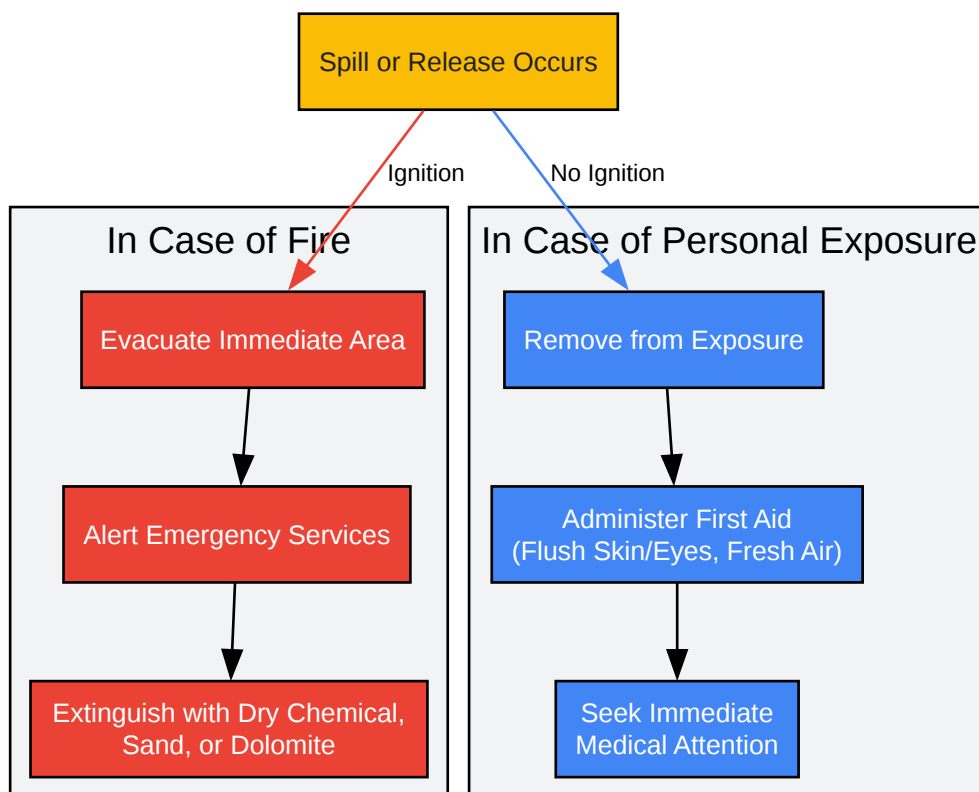
Logical Workflows

To aid in visualizing the necessary procedures, the following diagrams illustrate the safe handling and storage workflow for **diphenylphosphine**.



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Caption: Safe handling workflow for **diphenylphosphine**.



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Caption: Emergency response logic for **diphenylphosphine** incidents.

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